

Essential Safety and Handling Guide for Versol Solvent

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Versiol
CAS No.:	59684-36-5
Cat. No.:	B14614976

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of Versol solvent, also known as Stoddard solvent. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling Versol solvent. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications and Remarks
Respiratory	Vapor respirator	Use a NIOSH-approved respirator with an organic vapor cartridge. Ensure a proper fit. Required when ventilation is inadequate.[1]
Hands	Protective gloves	Chemical-resistant gloves made of rubber or PVC are recommended.[2] Inspect gloves for damage before use and replace them if worn or damaged.
Eyes/Face	Safety goggles or face shield	Use chemical safety goggles or a face shield to protect against splashes.[2][3]
Body	Protective clothing	Wear long-sleeved clothing and a chemical-resistant apron.[1] For large spills, a full-body suit of chemical-resistant, antistatic material is recommended.

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents and exposure.

Engineering Controls:

- Ventilation: Always use Versol solvent in a well-ventilated area.[1] Local exhaust ventilation is recommended to keep airborne concentrations below exposure limits.[1]

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or spray mist.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[3\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed in their original container.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Store in a segregated and approved area.[\[1\]](#)

Emergency and Disposal Protocols

Immediate and appropriate response to spills and proper disposal of waste are crucial for safety and environmental protection.

Spill Response:

- Eliminate Ignition Sources: Immediately remove all sources of ignition (no smoking, flares, sparks, or flames).[\[4\]](#)[\[5\]](#)
- Ventilate the Area: Ensure adequate ventilation.[\[2\]](#)
- Contain the Spill: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.[\[3\]](#)[\[5\]](#)
- Clean-Up: Use non-sparking tools to collect the absorbed material and place it in a suitable, sealed container for disposal.[\[1\]](#)[\[5\]](#)

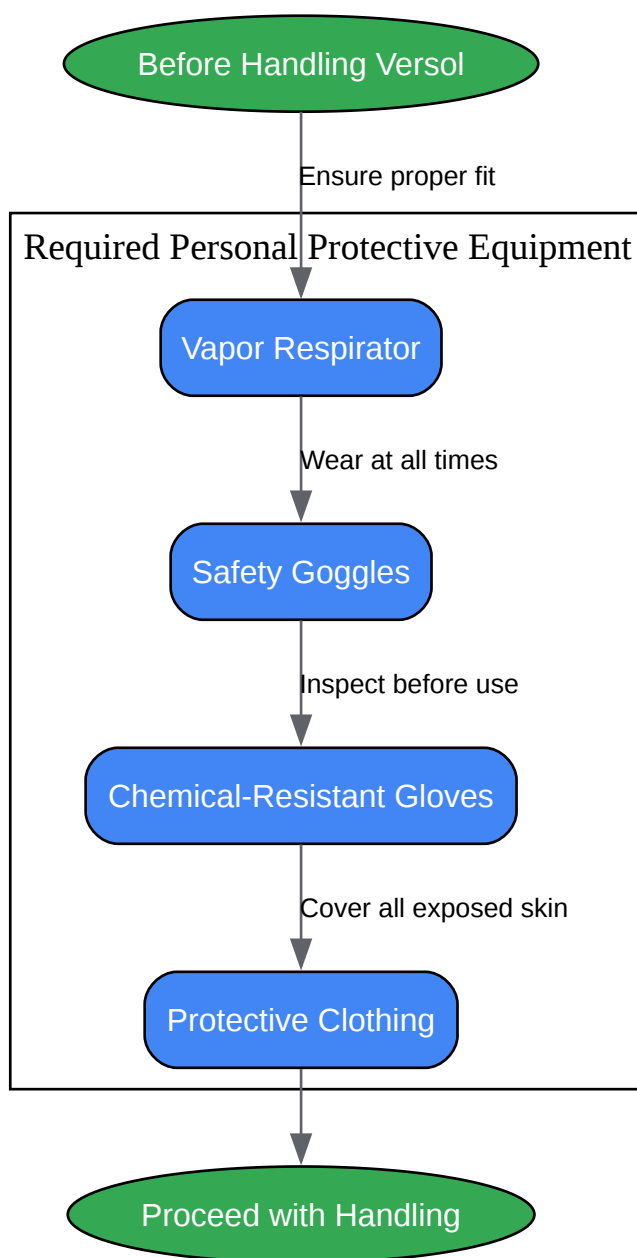
- Decontaminate: Flush the area with water, if appropriate and permissible by local regulations.[\[6\]](#)

Disposal Plan:

- Waste Classification: Versol solvent is considered a hazardous waste.[\[7\]](#)
- Disposal Method: Dispose of waste from residues or unused products in accordance with federal, state, and local regulations at an approved waste disposal plant.[\[1\]](#) Do not pour down domestic sewage drains.[\[7\]](#)
- Contaminated Packaging: Empty containers may retain flammable vapors and should be taken for local recycling, recovery, or waste disposal.[\[1\]](#)
- Professional Disposal: It is recommended to use an authorized disposal service for proper disposal.[\[7\]](#)

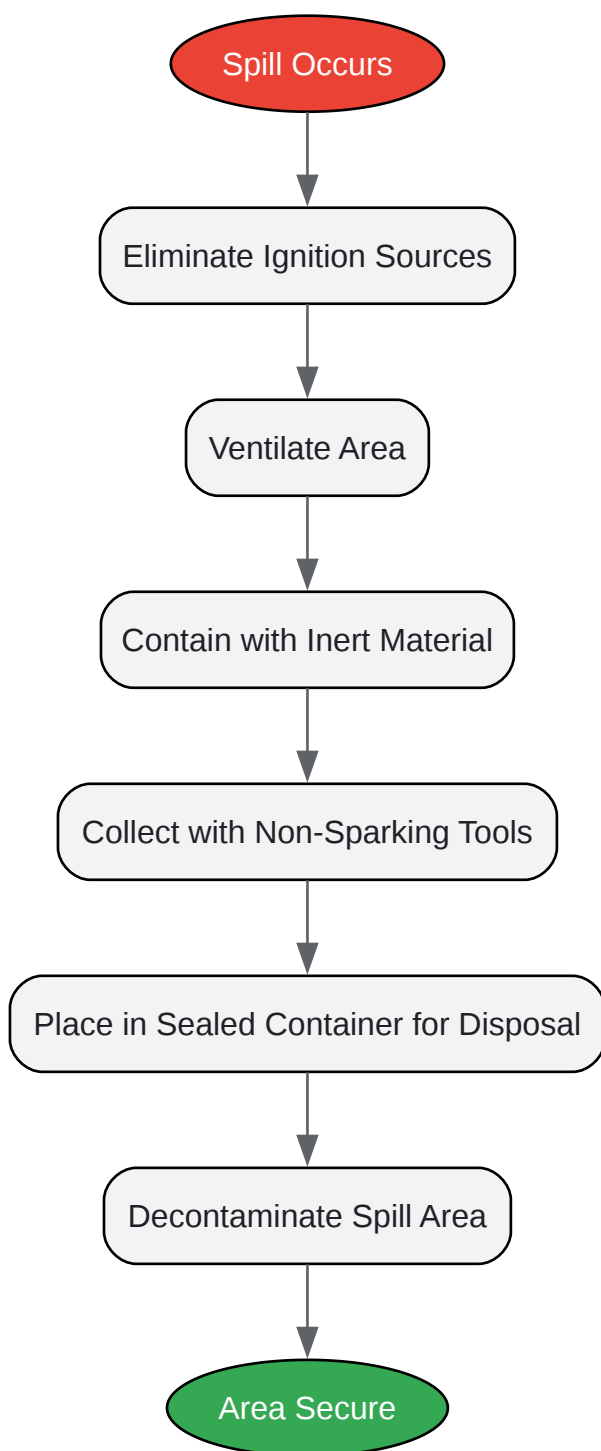
Visual Safety Guides

The following diagrams illustrate the essential safety workflows for handling Versol solvent.



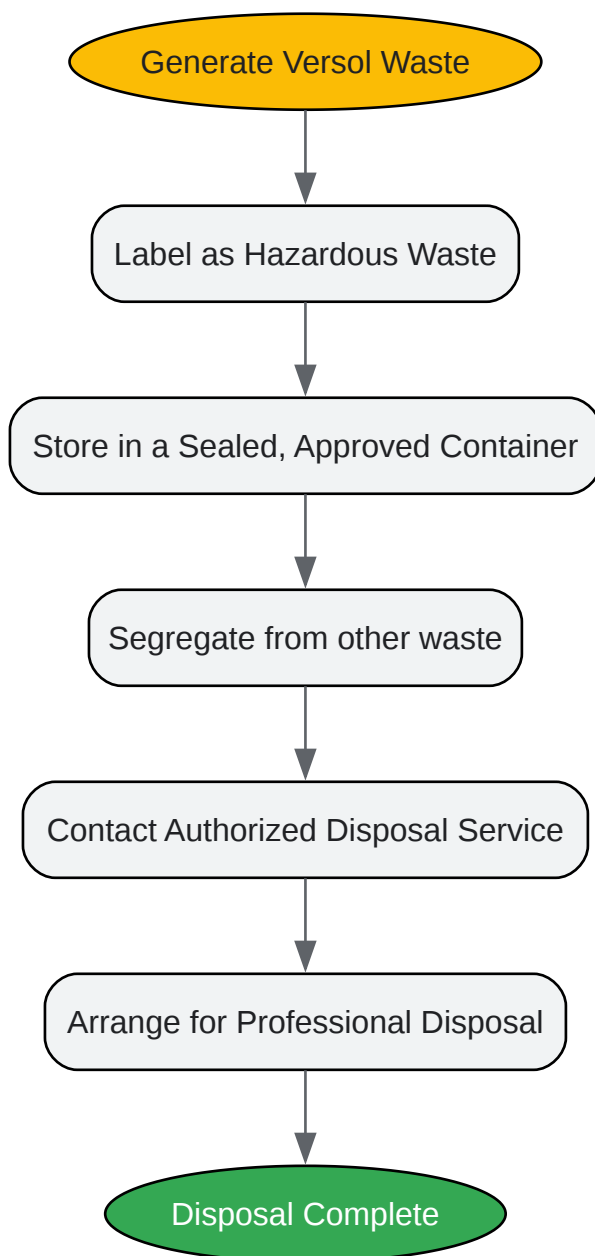
[Click to download full resolution via product page](#)

Caption: Personal Protective Equipment (PPE) for Versol Handling.



[Click to download full resolution via product page](#)

Caption: Step-by-step spill response workflow for Versol solvent.



[Click to download full resolution via product page](#)

Caption: Safe and compliant disposal plan for Versol solvent waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. media.laballey.com](https://media.laballey.com) [media.laballey.com]
- [2. braskem.com.br](https://braskem.com.br) [braskem.com.br]
- [3. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [4. nj.gov](https://nj.gov) [nj.gov]
- [5. STODDARD SOLVENT | CAMEO Chemicals | NOAA](https://cameochemicals.noaa.gov) [cameochemicals.noaa.gov]
- [6. earthpaint.net](https://earthpaint.net) [earthpaint.net]
- [7. atsdr.cdc.gov](https://atsdr.cdc.gov) [atsdr.cdc.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Versol Solvent]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14614976/docs#essential-safety-and-handling-guide-for-versol-solvent>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check